

Application Notes and Protocols for the Oxidation of 5-Methyl-2-heptene

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Compound of Interest

Compound Name: 5-Methyl-2-heptene

Cat. No.: B1638028

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for various oxidation reactions of **5-methyl-2-heptene**. The information herein is intended to guide researchers in the synthesis of valuable derivatives that can serve as chemical intermediates, research tools, or potential components in drug development.

Introduction

5-Methyl-2-heptene is an unsaturated hydrocarbon that serves as a versatile starting material for a range of oxidation reactions. The double bond and allylic positions provide reactive sites for the introduction of oxygen-containing functional groups, leading to the formation of epoxides, diols, ketones, and other oxygenated derivatives. These products are of interest in organic synthesis and may have applications in the fragrance, flavor, and pharmaceutical industries. This document outlines key oxidative transformations of **5-methyl-2-heptene**, providing detailed protocols and expected outcomes.

I. Epoxidation of 5-Methyl-2-heptene

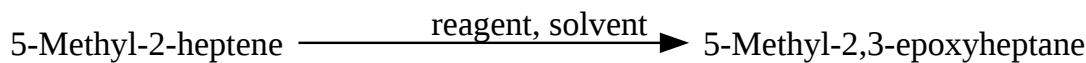
Epoxidation of **5-methyl-2-heptene** introduces a three-membered cyclic ether, an epoxide, across the double bond. This highly strained ring is a versatile intermediate, susceptible to ring-opening reactions with various nucleophiles to generate a diverse array of difunctionalized compounds. A common and effective reagent for this transformation is meta-

chloroperoxybenzoic acid (m-CPBA). The reaction proceeds via a concerted syn-addition mechanism.[1][2]

Reaction Scheme:

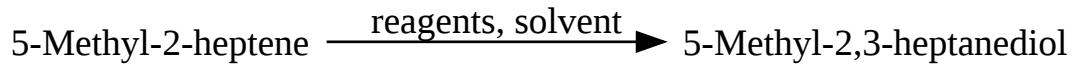
CH₂Cl₂

m-CPBA
(meta-Chloroperoxybenzoic acid)



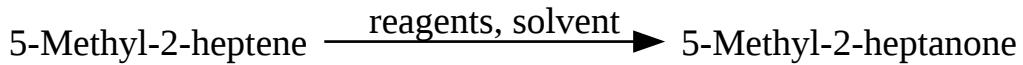
Acetone/Water

cat. OsO₄
NMO



DMF/H₂O

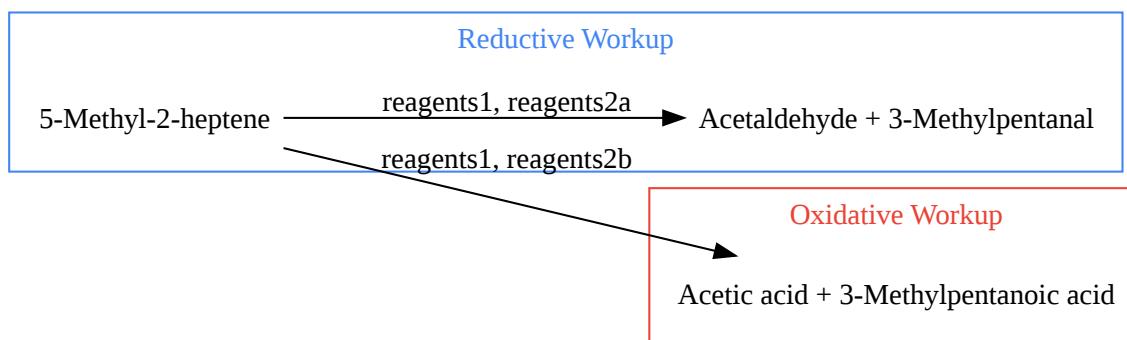
PdCl₂ (cat.)
CuCl
O₂



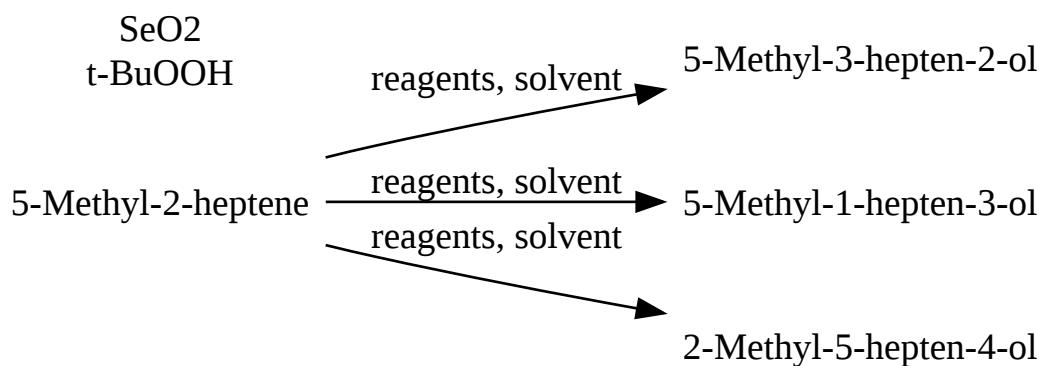
2. H₂O₂ (oxidative workup)

2. (CH₃)₂S (reductive workup)

1. O₃, CH₂Cl₂, -78 °C



Dichloromethane



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References

- 1. 5-METHYL-2-HEPTANONE | CAS: 18217-12-4 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 2. chem.libretexts.org [chem.libretexts.org]
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